

Technical Guide: Toxicological Profile & Safety Data Architecture for NMP-ACA

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	NMP-ACA
CAS No.:	103296-32-8
Cat. No.:	B1668830

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Executive Summary

NMP-ACA (CAS: 103296-32-8) is a zwitterionic cephalosporin intermediate.[1] It represents the "nucleus" of Cefepime, lacking the C-7 aminothiazolyl oxime side chain but possessing the characteristic C-3 quaternary N-methylpyrrolidinium moiety.

Crucial Disambiguation: In this context, "NMP" refers to the N-methylpyrrolidinium moiety derived from N-methylpyrrolidine (a tertiary amine), NOT the common solvent N-methyl-2-pyrrolidone. Confusing these two entities is a common error in industrial hygiene that this guide explicitly corrects.

Part 1: Chemical Identity & Physicochemical Characterization

Understanding the physicochemical state of **NMP-ACA** is a prerequisite for accurate toxicological assessment. As a zwitterion, its solubility and stability are pH-dependent, influencing its bioavailability and environmental fate.

Substance Identification

Parameter	Specification
Common Name	NMP-ACA
Chemical Name	7-amino-3-[(1-methyl-1-pyrrolidinium)methyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate
CAS Number	103296-32-8
Molecular Formula	C ₁₃ H ₁₇ N ₃ O ₃ S ⁺ (Inner salt form)
Molecular Weight	~295.36 g/mol
Role	Key Intermediate (Cefepime synthesis); Process Impurity (Cefepime API)
Appearance	White to pale yellow crystalline powder (often isolated as Hydrochloride Hydrate)

Structural Significance

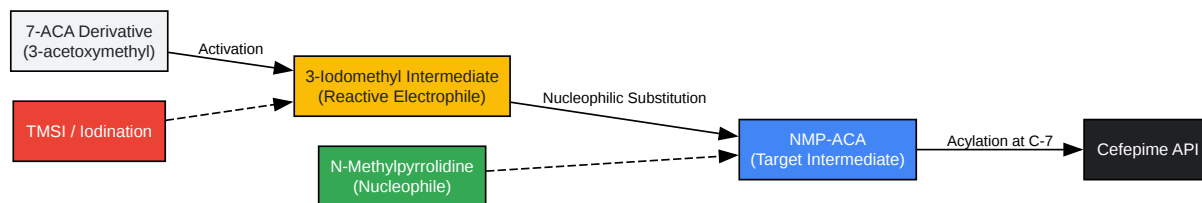
NMP-ACA contains the beta-lactam ring (responsible for allergenicity) and the quaternary ammonium group (linked to neurotoxicity in high-dose cephalosporins).

- **Stability:** The beta-lactam ring is susceptible to hydrolysis at pH > 8.0 and pH < 4.0.
- **Solubility:** Highly soluble in water due to ionic character; sparingly soluble in organic solvents like dichloromethane.

Part 2: Synthesis & Impurity Formation Pathway

To control **NMP-ACA** as an impurity (per ICH Q3A/B guidelines), one must understand its genesis. It is typically formed via the nucleophilic attack of N-methylpyrrolidine on a 3-iodomethyl-cephalosporin intermediate.

Formation Mechanism (DOT Visualization)



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Figure 1: Synthetic pathway showing the formation of **NMP-ACA** via nucleophilic substitution at the C-3 position of the cephalosporin core.

Part 3: Toxicological Profile

As an intermediate, **NMP-ACA** shares the core toxicological hazards of the cephalosporin class but lacks the specific side-chain toxicity of the final Cefepime molecule.

Immunotoxicity (Sensitization)

Hazard Level: HIGH The primary safety concern for **NMP-ACA** is respiratory and skin sensitization.

- Mechanism: The beta-lactam ring is chemically reactive. Upon contact with physiological proteins (e.g., serum albumin), the ring opens and covalently binds to lysine residues, forming a hapten-carrier complex.
- Consequence: This complex triggers an IgE-mediated immune response (Type I hypersensitivity) or T-cell mediated response (Type IV).
- Cross-Reactivity: Individuals allergic to penicillins or other cephalosporins must be considered allergic to **NMP-ACA**.

Neurotoxicity (Structure-Activity Relationship)

Hazard Level: MODERATE (Occupational) Cefepime is known to cause neurotoxicity (seizures, encephalopathy) in patients with renal impairment. This is attributed to GABA-A receptor antagonism.

- Role of **NMP-ACA**: The N-methylpyrrolidinium moiety (present in **NMP-ACA**) is a quaternary ammonium cation. Structure-activity relationship (SAR) studies suggest this cationic side chain enhances blood-brain barrier (BBB) penetration and affinity for the GABA receptor channel.
- Occupational Implication: While systemic exposure in workers is lower than clinical dosing, inhalation of **NMP-ACA** dust could theoretically pose neurotoxic risks if renal clearance is compromised.

Nephrotoxicity

Hazard Level: LOW to MODERATE The cephalosporin core is secreted via organic anion transporters (OAT) in the kidney. High concentrations of the zwitterionic nucleus can crystallize or cause tubular necrosis in overdose scenarios, though this is less likely in occupational settings than clinical ones.

Part 4: Safety Data Sheet (SDS) Construction Guide

Do not use a generic SDS. The following sections must be customized for **NMP-ACA** based on the specific hazards identified above.

Hazard Identification (GHS Classification)

Hazard Class	Category	Hazard Statement
Resp. Sens.	Cat. 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
Skin Sens.	Cat. 1	H317: May cause an allergic skin reaction.
Eye Irrit.	Cat. 2A	H319: Causes serious eye irritation.
STOT-SE	Cat. 3	H335: May cause respiratory irritation.

Handling & Storage Protocols

- Engineering Controls: Isolator technology or localized exhaust ventilation (LEV) is mandatory. Open handling is prohibited due to sensitization risk.
- Respiratory Protection: Powered Air Purifying Respirator (PAPR) with HEPA filters (P3/N100) is required if outside containment.
- Inert Atmosphere: Store under Nitrogen/Argon. The quaternary ammonium group can be hygroscopic; moisture facilitates beta-lactam hydrolysis, generating degradation products with unknown toxicity.

Emergency Response (Self-Validating Protocol)

- Inhalation: Remove to fresh air. If wheezing occurs, administer oxygen. Do not use mouth-to-mouth resuscitation (risk of secondary exposure to rescuer).
- Decontamination: Use a mild alkaline solution (Sodium Bicarbonate 5%) to hydrolyze the beta-lactam ring on surfaces, followed by water rinse. Validation: Swab surface and test with HPLC to confirm $<0.1 \mu\text{g}/\text{cm}^2$ residue.

Part 5: Analytical Methodology for Safety Monitoring

To ensure worker safety and product purity, precise quantification of **NMP-ACA** is required.

HPLC Method for Impurity Profiling

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5 μm).
- Mobile Phase A: Phosphate buffer (pH 5.0) – Stabilizes zwitterion.
- Mobile Phase B: Acetonitrile.
- Detection: UV at 254 nm (Cephalosporin core absorption).
- Retention Time: **NMP-ACA** typically elutes early due to high polarity (quaternary amine).

Biological Monitoring (Hypothetical)

There is no standard BEI (Biological Exposure Index) for **NMP-ACA**. However, monitoring urinary pyrrolidine derivatives is a potential surrogate, though non-specific.

Part 6: References

- Google Patents. (2005). Process for production of intermediates for use in cefalosporin synthesis (WO2005063772A1). Retrieved from
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Sources

- [1. bocsci.com \[bocsci.com\]](#)
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